

# safety data sheet for 6-Chloro-2-iodopyridin-3-amine

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## Compound of Interest

Compound Name: 6-Chloro-2-iodopyridin-3-amine

Cat. No.: B1319488

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An In-depth Technical Guide to the Safety Data Sheet for **6-Chloro-2-iodopyridin-3-amine**

This technical guide provides a comprehensive overview of the safety data for **6-Chloro-2-iodopyridin-3-amine** (CAS No. 400777-06-2), a pyridine-based building block utilized in organic synthesis.<sup>[1]</sup> The information is intended for researchers, scientists, and professionals in the field of drug development to ensure safe handling and use of this compound.

## Chemical Identification and Physical Properties

This section details the fundamental identification and physical characteristics of **6-Chloro-2-iodopyridin-3-amine**.

Identifier	Value
Chemical Name	6-Chloro-2-iodopyridin-3-amine
CAS Number	400777-06-2 <sup>[1][2][3]</sup>
Molecular Formula	C5H4ClIN2 <sup>[2]</sup>
Molecular Weight	254.45 g/mol <sup>[2]</sup>
Appearance	Off-white to light brown solid <sup>[4]</sup>
Storage Conditions	Keep in a dark place, under an inert atmosphere, at 2-8°C <sup>[2][4]</sup>

# Hazard Identification and Classification

**6-Chloro-2-iodopyridin-3-amine** is classified as a hazardous substance. The following table summarizes its GHS hazard classification.

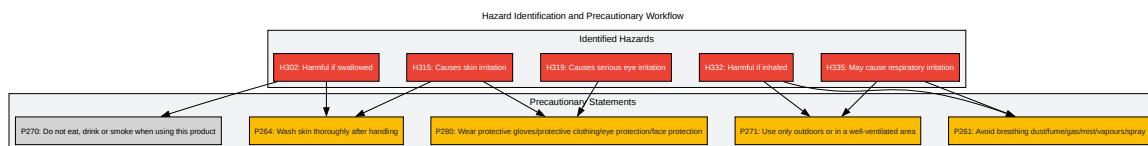
Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed <a href="#">[2]</a>
Skin Irritation	H315: Causes skin irritation <a href="#">[2]</a>
Eye Irritation	H319: Causes serious eye irritation <a href="#">[2]</a>
Acute Toxicity, Inhalation	H332: Harmful if inhaled <a href="#">[2]</a>
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation <a href="#">[2]</a>

Signal Word: Warning[\[2\]](#)

Pictograms:

- GHS07 (Exclamation Mark)[\[2\]](#)

The logical flow from hazard identification to necessary precautions is outlined in the diagram below.





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## References

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